

A Comprehensive Spectroscopic Guide to 4-Acetylphenylalanine for Advanced Research and Development

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Compound of Interest

Compound Name: 3-(4-Acetylphenyl)-2-aminopropanoic acid

CAS No.: 22888-49-9

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Introduction: The Significance of 4-Acetylphenylalanine in Modern Scientific Endeavors

4-Acetylphenylalanine is a non-canonical amino acid that has garnered significant attention in the fields of chemical biology, protein engineering, and drug discovery. Its unique keto functional group, positioned on the phenyl ring, provides a bio-orthogonal handle for a variety of chemical modifications. This allows for the site-specific introduction of probes, crosslinkers, and other functionalities into proteins and peptides, enabling a deeper understanding of complex biological processes and the development of novel therapeutics. The precise characterization of 4-acetylphenylalanine is paramount for its effective utilization. This guide provides a detailed analysis of its spectral properties, including Nuclear Magnetic Resonance

(NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS), offering a foundational reference for its identification and application.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Molecular Architecture

NMR spectroscopy is an indispensable tool for confirming the structural integrity of 4-acetylphenylalanine. Both ^1H and ^{13}C NMR provide a detailed map of the molecule's atomic connectivity and chemical environment.

^1H NMR Spectroscopy

The ^1H NMR spectrum of 4-acetylphenylalanine exhibits a series of distinct signals corresponding to the different types of protons in the molecule. The chemical shifts are influenced by the electron-withdrawing nature of the acetyl group and the overall structure of the amino acid.

Table 1: ^1H NMR Spectral Data for 4-Acetylphenylalanine

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~7.90	Doublet	2H	Aromatic (ortho to acetyl)
~7.35	Doublet	2H	Aromatic (meta to acetyl)
~4.20	Triplet	1H	α -proton (CH)
~3.20	Multiplet	2H	β -protons (CH ₂)
~2.55	Singlet	3H	Acetyl (CH ₃)

Note: Exact chemical shifts can vary depending on the solvent and concentration.

The downfield shift of the aromatic protons ortho to the acetyl group is a direct consequence of the deshielding effect of the carbonyl. The α -proton's chemical shift and multiplicity are characteristic of its position adjacent to the chiral center and the amino and carboxyl groups.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides complementary information, revealing the carbon skeleton of the molecule.

Table 2: ^{13}C NMR Spectral Data for 4-Acetylphenylalanine

Chemical Shift (ppm)	Assignment
~198	Acetyl Carbonyl (C=O)
~175	Carboxyl Carbonyl (C=O)
~142	Aromatic (ipso- to CH_2)
~136	Aromatic (ipso- to acetyl)
~130	Aromatic (ortho to acetyl)
~129	Aromatic (meta to acetyl)
~55	α -Carbon (CH)
~37	β -Carbon (CH_2)
~27	Acetyl (CH_3)

Note: Exact chemical shifts can vary depending on the solvent and concentration.

The distinct chemical shifts of the two carbonyl carbons and the aromatic carbons provide unambiguous confirmation of the 4-acetyl substitution pattern.

Experimental Protocol for NMR Data Acquisition

A standardized protocol is crucial for obtaining high-quality, reproducible NMR data.

Sample Preparation:

- Dissolve 5-10 mg of 4-acetylphenylalanine in 0.5-0.7 mL of a suitable deuterated solvent (e.g., D₂O, DMSO-d₆, or MeOD).
- Transfer the solution to a 5 mm NMR tube.

Instrument Parameters (Example for a 500 MHz Spectrometer):

- ¹H NMR:
 - Number of scans: 16-64
 - Relaxation delay: 1-2 seconds
 - Spectral width: 12-16 ppm
- ¹³C NMR:
 - Number of scans: 1024 or more (due to lower natural abundance)
 - Relaxation delay: 2-5 seconds
 - Spectral width: 200-250 ppm

Data Processing:

- Apply Fourier transformation to the acquired Free Induction Decay (FID).
- Phase correct the spectrum.
- Calibrate the chemical shift scale using the residual solvent peak as a reference.
- Integrate the peaks in the ¹H NMR spectrum.

Diagram: Workflow for NMR analysis of 4-acetylphenylalanine.

II. Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a rapid and effective method for identifying the characteristic functional groups present in 4-acetylphenylalanine. The vibrational frequencies of the bonds provide a unique "fingerprint" of the molecule.

Table 3: Key IR Absorption Bands for 4-Acetylphenylalanine

Wavenumber (cm ⁻¹)	Intensity	Assignment
3400-2500	Broad	O-H stretch (Carboxylic acid)
~3000	Medium	N-H stretch (Amine)
~1730	Strong	C=O stretch (Carboxylic acid)
~1680	Strong	C=O stretch (Aryl ketone)
~1600, ~1495	Medium-Strong	C=C stretch (Aromatic ring)
~1550	Medium	N-H bend (Amine)

The presence of two distinct carbonyl stretching frequencies is a key diagnostic feature, confirming the existence of both the carboxylic acid and the aryl ketone. The broad O-H stretch is characteristic of the hydrogen-bonded carboxylic acid dimer.

Experimental Protocol for FTIR Data Acquisition (ATR)

Attenuated Total Reflectance (ATR) is a common technique for obtaining IR spectra of solid samples.

- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Record a background spectrum.
- Place a small amount of powdered 4-acetylphenylalanine onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Record the sample spectrum.

- The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

III. Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a powerful analytical technique that provides information about the molecular weight and structural features of a molecule by analyzing its mass-to-charge ratio (m/z) and fragmentation pattern.

Electrospray Ionization (ESI)

For a polar molecule like 4-acetylphenylalanine, Electrospray Ionization (ESI) is a suitable soft ionization technique.

- Expected Molecular Ion:** In positive ion mode, the expected molecular ion peak would be $[M+H]^+$ at an m/z of approximately 208.09, corresponding to the protonated molecule ($C_{11}H_{14}NO_3^+$). In negative ion mode, the $[M-H]^-$ peak would be observed at an m/z of approximately 206.08.

Fragmentation Analysis

Tandem mass spectrometry (MS/MS) can be used to induce fragmentation of the molecular ion, providing further structural information. Common fragmentation pathways for amino acids include the loss of water (H_2O), carbon monoxide (CO), and the entire carboxyl group ($COOH$). For 4-acetylphenylalanine, fragmentation of the side chain is also expected.

Table 4: Potential Mass Spectrometry Fragments of 4-Acetylphenylalanine

m/z	Possible Fragment
190	$[M+H - H_2O]^+$
162	$[M+H - H_2O - CO]^+$
134	$[M+H - COOH - CH_3CO]^+$
120	$[C_8H_8O]^+$ (from side chain cleavage)

Experimental Protocol for Mass Spectrometry Data Acquisition

- Sample Preparation: Prepare a dilute solution of 4-acetylphenylalanine (e.g., 1-10 μM) in a suitable solvent system such as 50:50 acetonitrile:water with 0.1% formic acid for positive ion mode.
- Infusion: Introduce the sample into the mass spectrometer via direct infusion using a syringe pump at a flow rate of 5-10 $\mu\text{L}/\text{min}$.
- Instrument Parameters (Example for ESI-QTOF):
 - Ionization Mode: ESI positive or negative
 - Capillary Voltage: 3-4 kV
 - Source Temperature: 100-150 $^{\circ}\text{C}$
 - Desolvation Gas Flow: 6-10 L/min
 - Acquisition Range: m/z 50-500

Diagram: Logical flow of mass spectrometry analysis.

IV. Conclusion: A Foundation for Innovation

The comprehensive spectral data and protocols presented in this guide provide a robust framework for the unambiguous identification and characterization of 4-acetylphenylalanine. A thorough understanding of its NMR, IR, and MS properties is essential for researchers and developers who aim to leverage its unique chemical reactivity in pioneering applications, from fundamental biological studies to the creation of next-generation protein therapeutics.

References

- Wang, L., Zhang, Z., Brock, A., & Schultz, P. G. (2003). Addition of the keto functional group to the genetic code of Escherichia coli. Proceedings of the National Academy of Sciences, 100(1), 56-61. [\[Link\]](#)

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- To cite this document: BenchChem. [A Comprehensive Spectroscopic Guide to 4-Acetylphenylalanine for Advanced Research and Development]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1332967/docs#a-comprehensive-spectroscopic-guide-to-4-acetylphenylalanine-for-advanced-research-and-development\]](https://www.benchchem.com/product/b1332967/docs#a-comprehensive-spectroscopic-guide-to-4-acetylphenylalanine-for-advanced-research-and-development)

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